

Application Note: Peptide Coupling with Oxazepane Hydrochloride Salts

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Compound of Interest

Compound Name: 6-(Hydroxymethyl)-1,4-oxazepan-6-olhydrochloride

CAS No.: 2825005-21-6

Cat. No.: B13543938

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Executive Summary

The incorporation of 1,4-oxazepane rings into peptide backbones or drug scaffolds is a critical strategy in modern medicinal chemistry. As a seven-membered heterocycle, the oxazepane moiety offers unique conformational flexibility (twisted boat/chair) distinct from the rigid pyrrolidine (proline) or piperidine rings. It is frequently employed to disrupt secondary structures, enhance aqueous solubility, or serve as a bioisostere for proline in "turn" mimetics.

However, 1,4-oxazepane is typically supplied as a hydrochloride salt ($C_5H_{11}NO \cdot HCl$) to ensure stability. The use of this salt introduces specific challenges in peptide coupling:

- **Neutralization Thermodynamics:** The HCl counterion must be quantitatively neutralized to release the nucleophilic free amine without racemizing the coupling partner.
- **Steric Hindrance:** As a secondary cyclic amine, the oxazepane nitrogen is sterically encumbered, requiring highly active coupling agents (e.g., HATU, COMU).

- Solubility: The salt form is often insoluble in Dichloromethane (DCM), necessitating polar aprotic solvents like DMF or NMP.

This guide provides validated protocols to overcome these barriers and achieve high-yielding amidation.

Chemical Logic & Mechanistic Insight

The Neutralization Challenge

In standard peptide coupling, the amine component is usually a free base. When using oxazepane[1][2][3][4][5][6][7][8][9]·HCl, the reaction mixture requires an additional equivalent of base (tertiary amine) to shift the equilibrium toward the reactive nucleophile.

Critical Causality: If the base is added after the activated ester is formed, the kinetics of aminolysis may be sluggish due to the initial low concentration of free amine. Conversely, if the base is added to the carboxylic acid before activation (in excess), it increases the risk of racemization via oxazolone formation.

The Solution: We utilize a "Split-Base" strategy:

- Base 1: Neutralize the Oxazepane·HCl separately.
- Base 2: Activate the Carboxylic Acid with the coupling reagent.
- Combine: Mix the two solutions.

Steric Considerations

The 7-membered ring of oxazepane imposes significant steric drag. Unlike primary amines, the nucleophilic attack on the activated carbonyl is slower.

- Preferred Reagents: Uronium/Aminium salts (HATU) are preferred over Carbodiimides (EDC/DIC) because the resulting O-At (7-azabenzotriazole) active ester is more reactive toward hindered secondary amines.

Experimental Workflows (Graphviz Visualization)

The following diagram illustrates the "Split-Base" workflow designed to maximize yield while minimizing racemization.



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Caption: Split-Base Coupling Workflow. Pathway A generates the active ester, while Pathway B ensures the oxazepane salt is fully neutralized to the free amine before mixing.

Detailed Protocols

Protocol A: High-Efficiency HATU Coupling (Recommended)

Best for: Valuable peptide fragments, sterically hindered acids, or when racemization is a concern.

Reagents:

- Carboxylic Acid Component (1.0 equiv)
- 1,4-Oxazepane Hydrochloride (1.2 equiv)[6]
- HATU (1.1 equiv)
- DIPEA (N,N-Diisopropylethylamine) (3.0 equiv total)
- Solvent: Anhydrous DMF (preferred) or NMP. Note: DCM is often poor for dissolving the HCl salt.

Step-by-Step Procedure:

- Preparation of Amine Solution:
 - In a vial, weigh 1,4-Oxazepane Hydrochloride (1.2 equiv).[8]
 - Add anhydrous DMF (concentration ~0.2 M).
 - Add DIPEA (1.2 equiv).[4] Vortex until the salt is fully dissolved. The solution may become slightly warm.
 - Checkpoint: Ensure the solution is clear. If turbid, add more DMF.
- Activation of Acid:
 - In a separate reaction vessel, dissolve the Carboxylic Acid (1.0 equiv) and HATU (1.1 equiv) in anhydrous DMF.

- Add DIPEA (1.8 equiv).[4]
- Stir for 2–5 minutes at room temperature. The solution should turn yellow (characteristic of the activated species).
- Coupling:
 - Add the Amine Solution (from Step 1) dropwise to the Activated Acid (Step 2).
 - Stir the reaction mixture at room temperature under nitrogen/argon.
- Monitoring:
 - Monitor via LC-MS or TLC after 1 hour.
 - Target Mass: Look for $[M+H]^+$ corresponding to (Acid - OH + Oxazepane).
 - Note: If the reaction is incomplete after 2 hours, add an additional 0.2 equiv of HATU and 0.2 equiv of DIPEA.
- Workup:
 - Dilute with Ethyl Acetate.
 - Wash sequentially with:
 1. 5% NaHCO_3 (removes unreacted acid/HOBt).
 2. Water (removes DMF).
 3. Brine.
 - Dry over Na_2SO_4 and concentrate.

Protocol B: Acid Chloride Method (For Difficult Substrates)

Best for: Extremely hindered acids or when uronium reagents fail.

Reagents:

- Carboxylic Acid
- Ghosez's Reagent (1-Chloro-N,N,2-trimethyl-1-propenylamine) OR Oxalyl Chloride
- 1,4-Oxazepane Hydrochloride[4][6][8][9]
- Collidine or DIPEA

Step-by-Step Procedure:

- Acid Chloride Formation:
 - Dissolve Carboxylic Acid (1.0 equiv) in dry DCM.
 - Add Ghosez's Reagent (1.2 equiv) and stir for 30–60 mins. (Neutral conditions, avoids HCl gas generation compared to Oxalyl Chloride).
- Coupling:
 - In a separate flask, dissolve 1,4-Oxazepane Hydrochloride (1.2 equiv) in DCM (or DMF if insoluble) + Collidine (3.0 equiv).
 - Add the Acid Chloride solution to the Oxazepane solution.
- Reaction:
 - Stir for 1–2 hours. This reaction is typically very fast.

Quantitative Data & Troubleshooting

Solvent Compatibility Table

The solubility of the hydrochloride salt is the primary failure mode.

Solvent	Solubility of Oxazepane[10]·HCl	Suitability for Coupling	Notes
DCM	Poor	Low	Salt often oils out or precipitates; requires high dilution.
THF	Moderate	Medium	Good for the acid, but salt may require heating to dissolve.
DMF	Excellent	High	Recommended standard solvent.
NMP	Excellent	High	Good alternative if DMF is problematic for downstream steps.
Water	High	N/A	Not suitable for HATU/EDC coupling (hydrolysis risk).

Troubleshooting Matrix

Observation	Root Cause	Corrective Action
Low Yield (<30%)	Incomplete neutralization of HCl salt.	Increase DIPEA to 3.5–4.0 total equivalents. Ensure base is added to the salt before mixing.
Precipitation	Urea formation (if using EDC) or Salt insolubility.	Switch to HATU/DMF. If using DCM, add a co-solvent (DMF or DMSO).
Racemization	Base excess during activation.	Use the "Split-Base" method. Reduce activation time to <2 mins before adding amine.
Slow Reaction	Steric hindrance of secondary amine.	Switch to PyAOP (more reactive than HATU) or use Microwave irradiation (50°C, 15 mins).

References

- Synthesis of Oxazepane-containing Peptidomimetics
 - Tkadlecová, M., et al. (2020). "Synthesis of chiral 1,4-oxazepane-5-carboxylic acids from polymer-supported homoserine." RSC Advances, 10, 35906-35916.[\[11\]](#)
 - Context: Describes the intramolecular cyclization to form the ring, relevant for researchers synthesizing the building block itself.
- Coupling Reagent Benchmarking (Secondary Amines)
 - El-Faham, A., & Albericio, F. (2011). "Peptide Coupling Reagents, More than a Letter Soup." Chemical Reviews, 111(11), 6557–6602.
 - Context: Authoritative review confirming the superiority of HATU/Oxyma for hindered secondary amine couplings.
- Oxazepane in Drug Discovery (Patent Examples)

- Akama, T., et al. (2020).[6] "Oxaborole esters and uses thereof." U.S. Patent 10,562,921. [6]
- Context: Example 138 details the coupling of 1,4-oxazepane hydrochloride to a carboxylic acid using standard amide coupling conditions.
- Ferroportin Inhibitors (Oxazepane Usage)
 - WO2021222363A1.[5] "Cycloalkyl pyrimidines as ferroportin inhibitors."
 - Context: Demonstrates the use of oxazepane hydrochloride (402 mg) with TEA (2.0 equiv) in a nucleophilic substitution/coupling workflow.

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